

Proper Disposal Procedures: 5-Chloro-2-(2,5-dimethylphenoxy)aniline

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Compound of Interest

Compound Name: 5-Chloro-2-(2,5-dimethylphenoxy)aniline

CAS No.: 893751-04-7

Cat. No.: B3164897

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Chemical Identification & Waste Classification

Before initiating any disposal workflow, the compound must be correctly identified and classified to ensure compliance with federal (EPA/RCRA) and local regulations.

Property	Details
Chemical Name	5-Chloro-2-(2,5-dimethylphenoxy)aniline
Molecular Formula	C ₁₄ H ₁₄ ClNO
Molecular Weight	~247.72 g/mol
Physical State	Solid (Crystalline powder)
Chemical Class	Halogenated Aromatic Amine / Diaryl Ether
Waste Stream	Halogenated Organic (Toxic)
RCRA Status	Not explicitly listed (P/U list), but characteristic of Toxic (D003) if reactivity thresholds are met, or generally managed as Hazardous Waste due to halogen/amine content.

Core Hazard Profile (Inferred from Structure):

- Acute Toxicity: High probability of toxicity via inhalation, ingestion, and skin contact (characteristic of aniline derivatives).
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects (characteristic of chlorinated aromatics).[1][2][3]
- Irritant: Likely causes serious eye damage and skin irritation.[1][2]

Safety & Personal Protective Equipment (PPE)

Principle: Treat all waste handling with the same rigor as synthesis. The primary risk during disposal is exposure to dust or concentrated solutions.

- Respiratory Protection: Use a NIOSH-approved N95 particulate respirator at minimum; a half-face respirator with organic vapor/acid gas cartridges (OV/AG/P100) is recommended if handling large quantities.
- Skin Protection: Double-glove protocol.

- Inner Layer: Nitrile (4 mil).
- Outer Layer: Nitrile (8 mil) or Laminate (Silver Shield) for prolonged handling.
- Eye Protection: Chemical splash goggles (ANSI Z87.1). Face shield recommended if pouring liquids.
- Body Protection: Chemical-resistant lab coat or Tyvek suit.

Disposal Workflow: Cradle-to-Grave

This workflow ensures the compound is tracked from the bench to final destruction, preventing environmental release.

Step 1: Segregation & Collection

- Do NOT mix with oxidizers (e.g., nitric acid, permanganates) or strong acids.
- Container: Use a dedicated High-Density Polyethylene (HDPE) or glass container.
- Labeling: clearly mark the container with the full chemical name and the hazard warning "TOXIC / HALOGENATED".

Step 2: Solubilization (Optional for Trace Residues)

If cleaning glassware or equipment:

- Rinse with a compatible organic solvent (e.g., Acetone, Dichloromethane).
- Collect all rinsates into the Halogenated Solvent Waste carboy.
- Never pour rinsates down the drain.

Step 3: Final Disposal Path

The only acceptable destruction method for halogenated aromatic amines is High-Temperature Incineration.

- Mechanism: Thermal oxidation at $>1000^{\circ}\text{C}$ breaks the C-Cl and C-N bonds.

- **Scrubbing:** The facility must be equipped with acid gas scrubbers to capture the resulting Hydrogen Chloride (HCl) and Nitrogen Oxides (NO_x).

DOT Diagram: Waste Management Lifecycle



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Figure 1: The "Cradle-to-Grave" lifecycle for halogenated aromatic amine waste, ensuring zero environmental release.

Emergency Spill Response

Immediate Action Required:

- **Evacuate:** Clear the immediate area of non-essential personnel.
- **Isolate:** Mark the spill zone.
- **Protect:** Don full PPE (Respirator, Goggles, Double Gloves).

Cleanup Protocol:

- **Solid Spill:** Do not dry sweep (generates toxic dust). Cover with a damp paper towel or use a HEPA-filtered vacuum dedicated to hazardous chemicals.
- **Liquid Spill:** Absorb with an inert material (Vermiculite, Sand, or Commercial Spill Pads). Do not use combustible materials like sawdust.
- **Decontamination:** Wipe the surface with a soap/water solution, followed by an acetone wipe. Collect all wipes into the hazardous waste container.

Regulatory Compliance & Documentation

Compliance is non-negotiable. Ensure your lab adheres to the following:

- RCRA (Resource Conservation and Recovery Act): While not a specific "P" or "U" listed waste, it falls under Process Waste rules. It must be characterized as Hazardous Waste due to toxicity.[4]
- EPA Waste Code: Assign D003 (Reactivity) if applicable, or more commonly, classify under general Halogenated Organic Waste codes used by your waste contractor (e.g., generic codes for toxic organics).
- Satellite Accumulation: Store waste at or near the point of generation.[5] The container must remain closed unless adding waste.

References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press.
- U.S. Environmental Protection Agency. (2024). Hazardous Waste Generators: Categories and Requirements. EPA.gov.
- PubChem. (2024). Compound Summary: Chlorinated Aniline Derivatives. National Library of Medicine.
- Occupational Safety and Health Administration (OSHA). (2024).[6] Toxic and Hazardous Substances: 1910.1450. OSHA.gov.

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Sources

- [1. tcichemicals.com](https://www.tcichemicals.com) [tcichemicals.com]
- [2. merckmillipore.com](https://www.merckmillipore.com) [merckmillipore.com]
- [3. datasheets.scbt.com](https://www.datasheets.scbt.com) [datasheets.scbt.com]

- [4. research.auburn.edu](https://research.auburn.edu) [research.auburn.edu]
- [5. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [6. fishersci.com](https://fishersci.com) [fishersci.com]
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